

Core Biochemical Profile of Pkl-IN-1

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pkl-IN-1

Cat. No.: S12858698

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The table below summarizes the fundamental technical data for **Pkl-IN-1** (also referred to as Compound 12a) as identified from the latest research [1].

Property	Detail
Compound Name	Pkl-IN-1 (Compound 12a)
Target	Pyruvate Kinase L (PKL)
Bioactivity	Potent PKL inhibitor; inhibits 96.6% of PKL activity at 10 μ M [1].
IC ₅₀ Value (PKL)	0.07 μ M [1]
IC ₅₀ Value (PKR)	0.18 μ M [1]
Chemical Formula	C ₁₂ H ₈ O ₈ S [1]
Molar Mass	312.25 g/mol [1]
CAS Number	Information not available in search results
Reference	Matić J, et al. <i>Eur J Med Chem.</i> 2024;269:116306 [1].

Experimental Protocols and Research Applications

For researchers aiming to validate or utilize **Pkl-IN-1**, the following details on experimental methodologies and application are crucial.

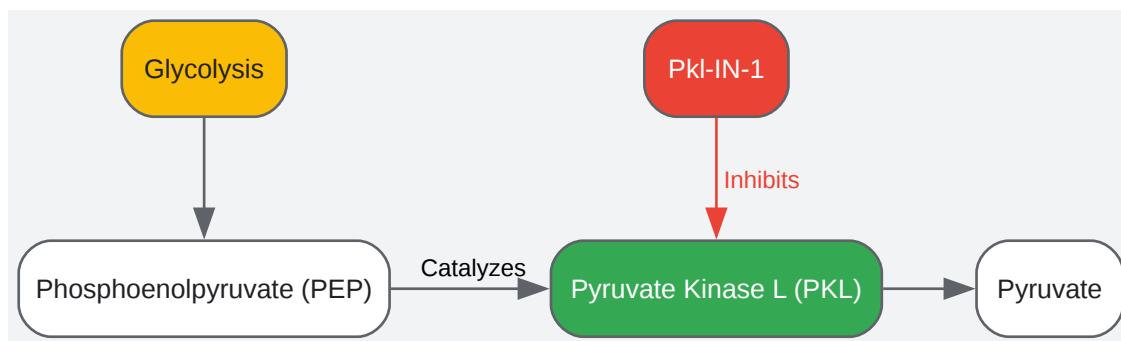
- **In Vitro Kinase Inhibition Assay:** The core activity of **Pkl-IN-1** is determined by measuring its IC_{50} value against PKL. This involves an **in vitro kinase assay** where the compound is tested against the enzyme, and its activity is measured by the production of ADP. A suitable method for this is the **ADP-Glo Kinase Assay**, a luminescent method that detects ADP formation subsequent to kinase reaction. In this assay, **Pkl-IN-1** demonstrated potent inhibition with an IC_{50} of 0.07 μM for PKL and 0.18 μM for the PKR subtype [1] [2].
- **Cellular Activity Assessment:** To confirm cellular efficacy, **Pkl-IN-1** was tested for its ability to inhibit PKL activity within a biological context. Research indicates it achieved **96.6% inhibition of PKL activity at a concentration of 10 μM** [1]. This suggests effective cell membrane permeability and target engagement.
- **Research Use and Safety:** **Pkl-IN-1** is sold explicitly "**for research use only, not for human use**" [1]. It is critical for drug development professionals to note that this compound is a tool for preclinical research and has not been approved for any therapeutic application.

Research Context and Considerations

- **Role of Pyruvate Kinase (PKL):** Pyruvate kinase, particularly the liver isozyme (PKL), catalyzes the final rate-limiting step of glycolysis. It is a validated drug target for conditions like **cancer and type 2 diabetes**, as its activity influences glycolytic flux and cellular energy production [3] [2].
- **Distinguishing "PKL" Acronyms:** Be aware that "PKL" in other contexts refers to different entities. In immunology, it's **p95PKL**, an adaptor protein in T-cell signaling [4]. In plant biology, it's a **chromatin remodeling factor** [5]. In nuclear engineering, it's a **Primary Coolant Loop test facility** [6]. This guide exclusively covers the metabolic enzyme **Pyruvate Kinase L**.
- **Acquisition for Research:** The provided search results indicate that **Pkl-IN-1** can be sourced for research purposes, with contact information listed as Sales Email: peptidedb@qq.com [1].

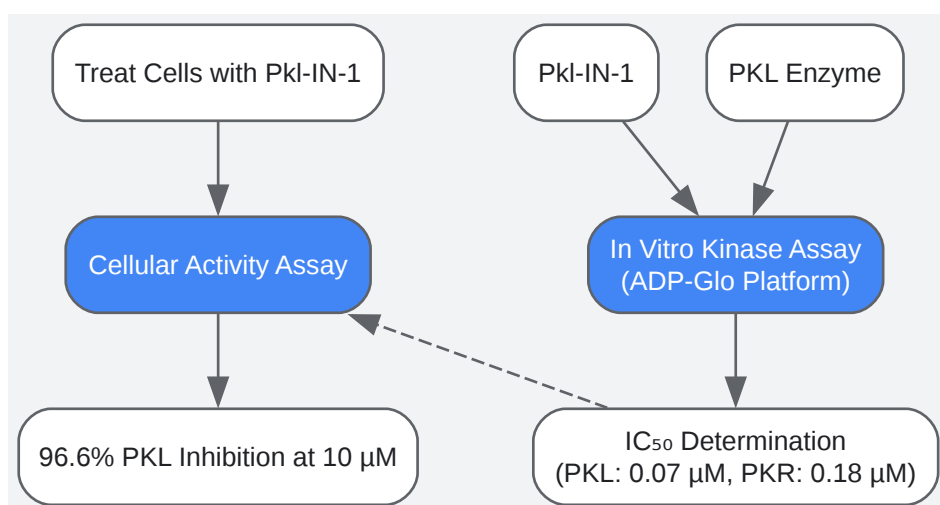
Pathway and Experimental Flow

To illustrate the role of PKL in metabolism and the experimental workflow for assessing **Pkl-IN-1**, the following diagrams provide a visual summary.



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*PKL catalyzes the final step of glycolysis, which **PKI-IN-1** inhibits.*



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*Experimental workflow for profiling **PKI-IN-1**, from biochemical to cellular assays.*

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References

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To cite this document: Smolecule. [Core Biochemical Profile of Pkl-IN-1]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12858698#what-is-pkl-in-1]

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